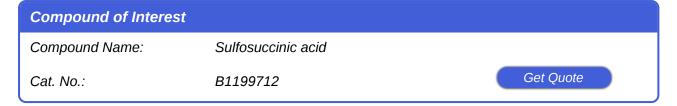


sulfosuccinic acid CAS number and safety data sheet

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Sulfosuccinic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfosuccinic acid (CAS No. 5138-18-1) is a versatile organic compound characterized by the presence of both carboxylic acid and sulfonic acid functional groups.[1][2] This unique structure imparts valuable surfactant and chelating properties, making it a significant component in a wide array of applications, including personal care products, emulsion polymerization, and as a dispersing agent.[1] In the realm of drug development, its ability to enhance the solubility and bioavailability of active pharmaceutical ingredients is of particular interest.[1] This guide provides a comprehensive overview of **sulfosuccinic acid**, including its chemical identity, safety data, experimental protocols, and relevant chemical pathways.

Chemical and Physical Properties

Sulfosuccinic acid is a viscous, colorless liquid that is soluble in water. Its key identifiers and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers for Sulfosuccinic Acid



Identifier	Value
CAS Number	5138-18-1[1][2]
Molecular Formula	C4H6O7S[1][2]
Molecular Weight	198.15 g/mol [2]
IUPAC Name	2-sulfobutanedioic acid[2]
InChI Key	ULUAUXLGCMPNKK-UHFFFAOYSA-N[1]
Canonical SMILES	C(C(C(=O)O)S(=O)(=O)O)C(=O)O[2]

Table 2: Physicochemical Data for Sulfosuccinic Acid

Property	Value
Appearance	Viscous colorless liquid
Density	1.438 g/mL at 25 °C
Refractive Index	n20/D 1.449
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	4
LogP	-1.66[1]

Safety Data Sheet Summary

Sulfosuccinic acid is a corrosive substance that requires careful handling. The following tables summarize the key safety information.

Table 3: Hazard Identification and Classification



Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.[3][4]
Serious Eye Damage	1	H318: Causes serious eye damage.[4]

Table 4: Precautionary Statements

Code	Precautionary Statement
P260	Do not breathe dust/fume/gas/mist/vapors/spray.[4]
P264	Wash skin thoroughly after handling.[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]
P303+P361+P353	IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
P310	Immediately call a POISON CENTER or doctor/physician.[4][5]

Table 5: First Aid Measures

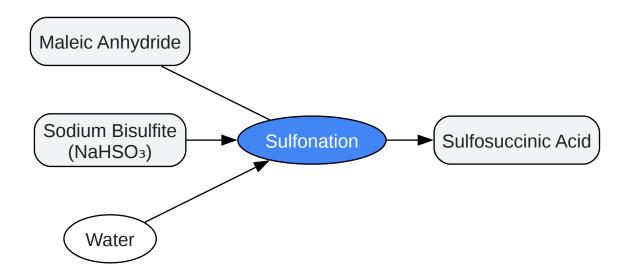


Exposure Route	First Aid Instructions
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Experimental Protocols Synthesis of Sulfosuccinic Acid

Several methods for the synthesis of **sulfosuccinic acid** have been reported. A common laboratory-scale approach involves the reaction of maleic anhydride with a sulfite source.

General Synthesis Pathway:





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Caption: General synthesis pathway for sulfosuccinic acid.

Crosslinking of Polyvinyl Alcohol (PVA) with Sulfosuccinic Acid

This protocol describes the preparation of a polyvinyl alcohol hydrogel membrane crosslinked with **sulfosuccinic acid**, a material with applications in areas such as filtration and controlled release.

Materials:

- Polyvinyl alcohol (PVA, Mw 89,000–98,000 g/mol , 99% hydrolyzed)
- Sulfosuccinic acid (SSA, 70% w/v in aqueous solution)
- Deionized water
- · Teflon molds

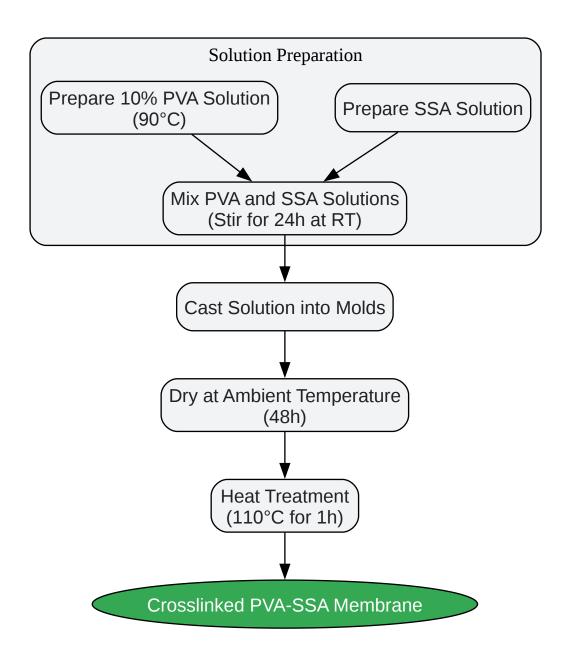
Procedure:

- Prepare a 10% (w/v) aqueous solution of polyvinyl alcohol by dissolving the required amount of PVA in deionized water with stirring at 90°C until the solution is clear.
- Cool the PVA solution to room temperature.
- Calculate the desired molar percentage of **sulfosuccinic acid** relative to the PVA monomer.
- Slowly add the calculated amount of the 70% sulfosuccinic acid solution dropwise to the PVA solution while stirring.
- Continue stirring the PVA-SSA solution at room temperature for 24 hours to ensure homogeneity.
- Pour the resulting solution into Teflon molds.



- Dry the solutions in the molds at ambient temperature for 48 hours.
- To induce crosslinking, heat the dried films in an oven at 110°C for 1 hour.
- After heating, allow the crosslinked membranes to cool to room temperature before removal from the molds.

Experimental Workflow:



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Caption: Workflow for crosslinking PVA with sulfosuccinic acid.

HPLC Analysis of Sulfosuccinic Acid

This section outlines a general method for the analysis of **sulfosuccinic acid** using High-Performance Liquid Chromatography (HPLC).

Instrumentation and Conditions:

- Column: A mixed-mode column such as Newcrom BH is suitable for retaining sulfosuccinic acid.[1]
- Mobile Phase: An isocratic mobile phase consisting of a mixture of water, acetonitrile (MeCN), and a sulfuric acid buffer is effective.[1]
- Detection: UV detection at 200 nm can be used.[1]
- Flow Rate: A typical flow rate is 0.5 mL/min.[1]

Analytical Workflow:



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Caption: General workflow for HPLC analysis of sulfosuccinic acid.

Applications in Research and Drug Development

Sulfosuccinic acid and its derivatives are utilized in various capacities within the fields of research and drug development:

Drug Formulation: Due to its surfactant properties, sulfosuccinic acid can be used to
enhance the solubility and dissolution rate of poorly water-soluble drugs, thereby improving
their bioavailability.[1]



- Crosslinking Agent: As demonstrated in the experimental protocol, sulfosuccinic acid is an
 effective crosslinking agent for polymers like polyvinyl alcohol, creating hydrogels and
 membranes for applications in drug delivery and tissue engineering.
- Synthesis of Functional Polymers: The dual functionality of sulfosuccinic acid allows for its incorporation into polymer backbones to introduce both hydrophilicity and ionic character, which can be tailored for specific drug delivery systems.

Conclusion

Sulfosuccinic acid is a valuable and versatile chemical with a well-defined safety profile. Its utility in synthesizing functional polymers and enhancing drug solubility makes it a compound of significant interest to researchers and professionals in drug development. The provided protocols and data serve as a foundational guide for the safe and effective use of **sulfosuccinic acid** in a laboratory setting.

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- To cite this document: BenchChem. [sulfosuccinic acid CAS number and safety data sheet].
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